

Pratol: Application Notes and Protocols for In Vitro Experiments

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Compound of Interest

Compound Name: *Pratol*

Cat. No.: *B192162*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to determining the appropriate dosage of **Pratol** (7-Hydroxy-4'-methoxyflavone) for various in vitro experiments. This document summarizes key findings on **Pratol**'s biological activities, offers detailed protocols for essential assays, and outlines the signaling pathways it modulates.

Overview of Pratol's In Vitro Biological Activities

Pratol, a naturally occurring O-methylated flavone, has demonstrated a range of biological activities in vitro, positioning it as a compound of interest for further investigation in several research areas.

- **Anti-inflammatory Effects:** **Pratol** has been shown to exert significant anti-inflammatory properties, primarily through the inhibition of the NF- κ B signaling pathway. In lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells, **Pratol** effectively reduces the production of key inflammatory mediators, including nitric oxide (NO), prostaglandin E2 (PGE2), tumor necrosis factor-alpha (TNF- α), interleukin-1 β (IL-1 β), and interleukin-6 (IL-6)[1][2].
- **Anticancer Potential:** Preliminary studies suggest that **Pratol** possesses cytotoxic effects against various cancer cell lines. While comprehensive data across a wide range of cancers is still emerging, its potential to induce apoptosis has been noted[3][4].

- **Melanogenesis Regulation:** **Pratol** has been observed to influence melanogenesis, though the precise mechanisms and effective concentrations for this activity are still under investigation.

Dosage Determination: Recommended Concentration Ranges

The optimal concentration of **Pratol** for in vitro experiments is highly dependent on the cell type and the specific biological effect being investigated. Based on available literature, the following concentration ranges can be used as a starting point for experimental design.

Table 1: Recommended Pratol Concentrations for Various In Vitro Applications

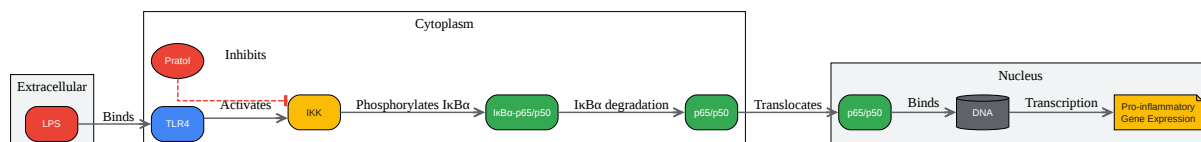
Application Area	Cell Line Example	Effective Concentration Range (µM)	Key Observations	Reference(s)
Anti-inflammatory	RAW 264.7 (Murine Macrophage)	25 - 100	Significant reduction of NO, PGE2, TNF-α, IL-1β, and IL-6.	[1][2]
Anticancer	HeLa (Cervical Cancer), WiDr (Colon Cancer)	10 - 50 (General flavonoid range)	Induction of apoptosis has been suggested. Specific IC50 values for Pratol are not widely reported.	[5][6]
Neuroprotection	SH-SY5Y (Human Neuroblastoma)	Not Established	No direct in vitro neuroprotective studies for Pratol are currently available.	

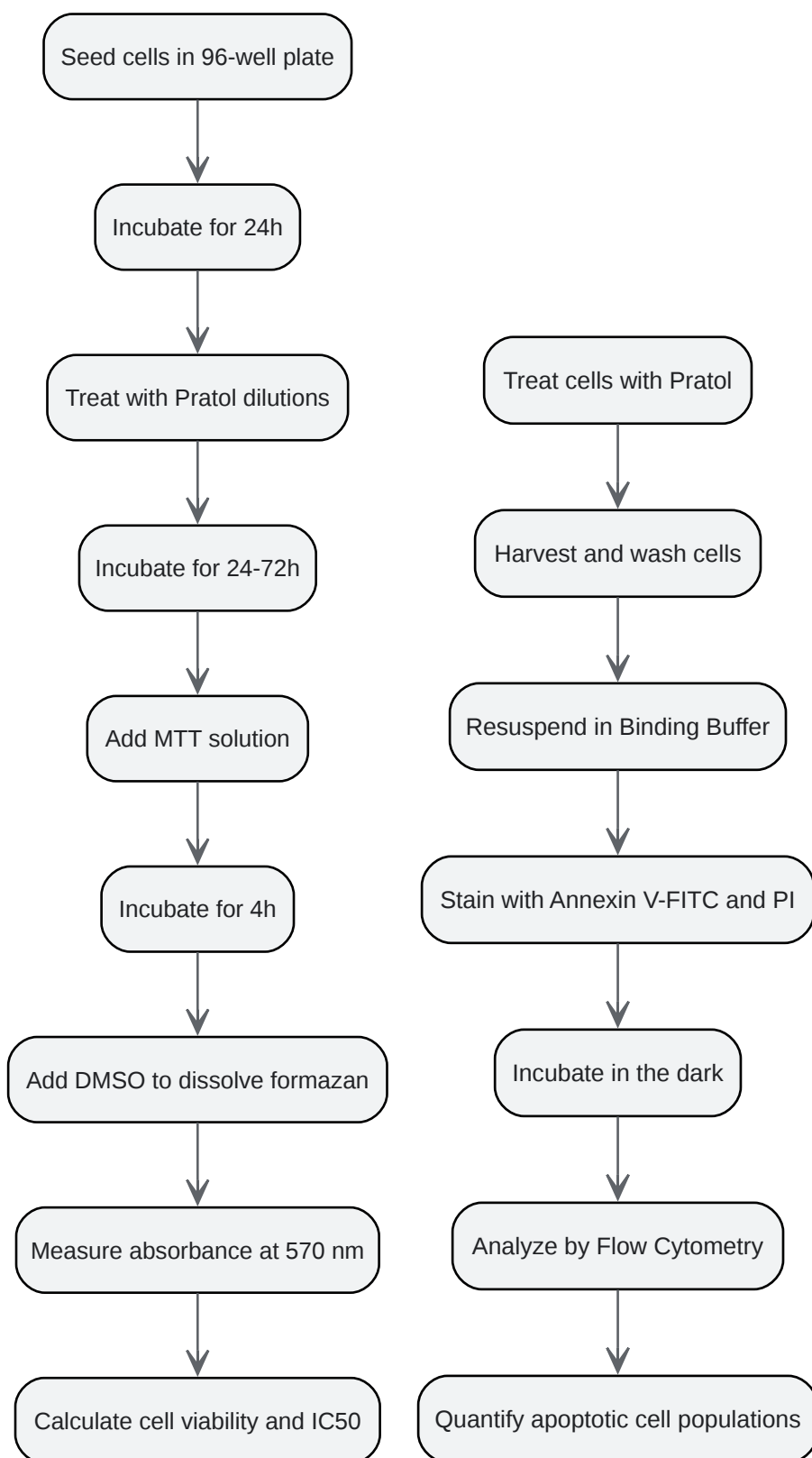
Note: It is crucial to perform a dose-response curve for each new cell line and experimental setup to determine the precise IC50 (half-maximal inhibitory concentration) or effective concentration (EC50).

Key Signaling Pathways Modulated by Pratul

Pratul's biological effects are mediated through its interaction with specific intracellular signaling pathways.

- **NF- κ B Signaling Pathway:** In the context of inflammation, **Pratul** acts as an inhibitor of the canonical NF- κ B pathway. Upon stimulation by agents like LPS, **Pratul** prevents the degradation of I κ B α , which in turn blocks the nuclear translocation of the p65 subunit of NF- κ B. This inhibition leads to the downregulation of NF- κ B target genes that encode for pro-inflammatory cytokines and enzymes^{[1][2]}.





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